

Essential Safety and Handling Protocols for C21H20FN7O3S (Nirmatrelvir)

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Compound of Interest

Compound Name: C21H20FN7O3S

Cat. No.: B12622088

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This document provides immediate, essential safety and logistical information for handling **C21H20FN7O3S**, chemically known as Nirmatrelvir or PF-07321332, a potent antiviral compound.^{[1][2][3][4][5]} Adherence to these guidelines is critical to ensure a safe laboratory environment.

Occupational Exposure and Hazard Information

Nirmatrelvir has an established Occupational Exposure Band (OEB) classification, which dictates the necessary containment and handling precautions. The compound is not classified as hazardous under GHS but requires careful handling due to its pharmacological activity and because its hazards are not fully known.^[1]

Hazard Classification	Value	Control Measures
Pfizer Occupational Exposure Band (OEB)	OEB 3	Control exposure to the range of 10 µg/m³ to < 100 µg/m³. ^[1]
GHS Classification	Not classified as hazardous	Compound, not fully tested, hazards unknown. ^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent skin and respiratory exposure. The following table summarizes the required PPE for handling Nirmatrelvir.

Protection Type	Specification	Standard
Eye/Face Protection	Safety goggles as a minimum.	Must meet EN166, ANSI Z87.1, or equivalent. [1]
Hand Protection	Two layers of impervious disposable gloves (e.g., Nitrile).	Must meet EN374, ASTM F1001, or equivalent. [1]
Skin and Body Protection	Impervious protective clothing. Consider disposable clothing.	Must meet EN13982, ANSI 103, or equivalent. [1]
Respiratory Protection	An appropriate respirator with a P3 filter and full mask if the OEB is exceeded.	Must meet EN136, EN143, ASTM F2704-10, or equivalent. [1]

Operational Handling and Storage Plan

Engineering Controls: Engineering controls are the primary means of exposure control. Use process containment, local exhaust ventilation, or other engineering controls to maintain airborne levels below the OEB range.[\[1\]](#) Laboratory fume hoods should be used where possible.[\[6\]](#)

Storage: Store the compound in a tightly closed container in a well-ventilated place.[\[6\]](#) For long-term storage, maintain temperatures at -20°C or -80°C.[\[6\]](#) For formulated tablets, store at a controlled room temperature of 20°C to 25°C (68°F to 77°F).[\[7\]](#)

Handling Workflow:

Caption: Workflow for handling Nirmatrelvir.

Emergency Procedures and First Aid

Immediate action is required in case of exposure.

Exposure Type	First-Aid Measures
Inhalation	Remove to fresh air. Seek immediate medical attention.[1]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, lifting lower and upper eyelids. Consult a physician.[1]
Skin Contact	Remove contaminated clothing. Flush the area with large amounts of water and use soap. Seek medical attention.[1]
Ingestion	Wash out the mouth with water. Do not induce vomiting. Seek medical attention immediately.[1]

Spill and Disposal Plan

Spill Containment: In the event of a spill, contain the source of the leak.[1] Collect spilled material using a method that controls dust generation; avoid using a filtered vacuum for dry solids.[1] Thoroughly clean the spill area.[1]

Waste Disposal: Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[6] Clean contaminated objects and areas thoroughly, observing environmental regulations.[1]

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